

# Stability and Storage of N-Boc-3-aminophenylacetic Acid: A Technical Guide

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## Compound of Interest

Compound Name: **N-Boc-3-aminophenylacetic Acid**

Cat. No.: **B053512**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **N-Boc-3-aminophenylacetic acid**, a key intermediate in pharmaceutical synthesis. Understanding the stability profile of this compound is critical for ensuring its quality, purity, and performance in drug development and manufacturing processes.

## Core Stability Characteristics

**N-Boc-3-aminophenylacetic acid** is generally stable under recommended storage conditions. [1] The tert-butyloxycarbonyl (Boc) protecting group is known for its stability towards most nucleophiles and bases, making it a versatile choice in multi-step syntheses.[1][2][3] However, the primary liabilities of the Boc group are its sensitivity to acidic conditions and high temperatures, which can lead to its cleavage.[4][5][6][7]

## Storage Recommendations

For optimal stability, **N-Boc-3-aminophenylacetic acid** should be stored in a well-closed container in a dry and cool place. Several suppliers recommend specific temperature ranges for long-term storage, including room temperature, 2-8°C, and 0-8°C. To ensure maximum shelf life, storage at refrigerated temperatures (2-8°C) is advisable. The compound is typically supplied as a light brown to brown or off-white powder or crystals.[8][9]

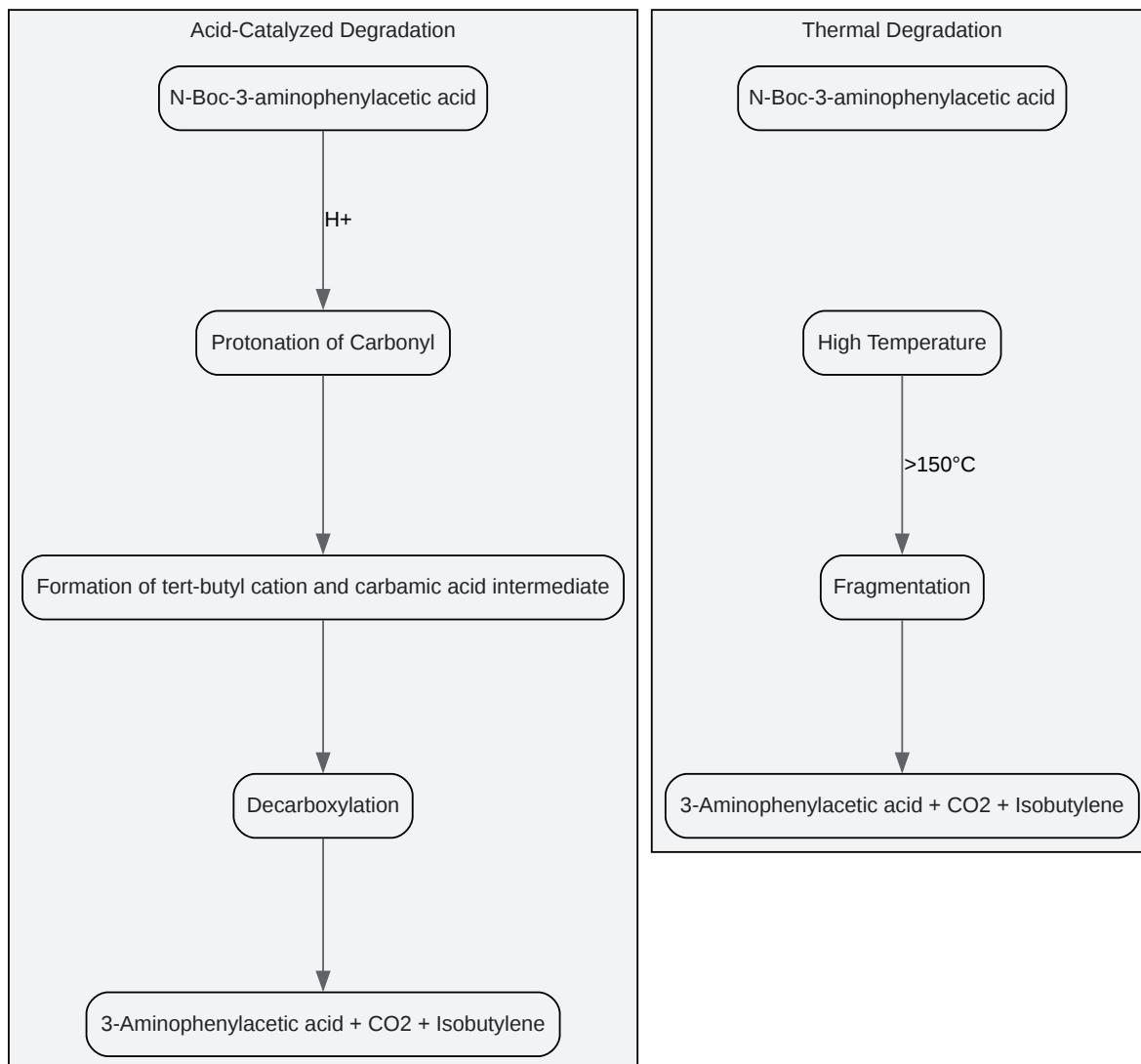
## Quantitative Stability Data

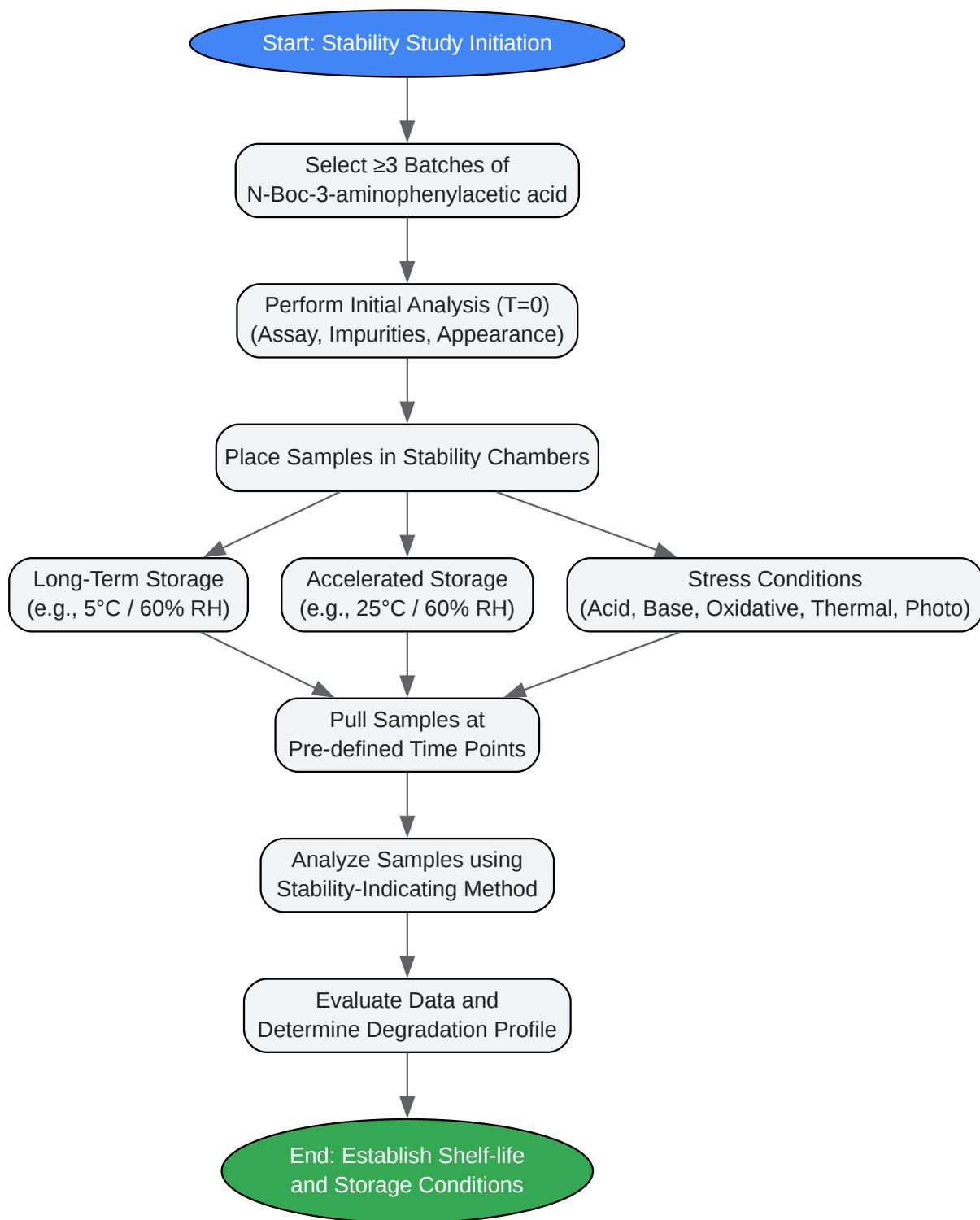
While specific public stability data for **N-Boc-3-aminophenylacetic acid** is limited, the following table provides an illustrative summary of expected stability based on the known behavior of Boc-protected amino acids under various stress conditions. These values are intended to serve as a guideline for handling and experimental design.

Condition	Parameter	Specification (Illustrative)	Potential Degradation
Long-Term Storage	Temperature	2-8°C	Assay: ≥98.0%
Humidity	<60% RH	Total Impurities: ≤1.0%	
Accelerated Storage	Temperature	25°C	Assay: ≥97.0%
Humidity	60% RH	Total Impurities: ≤1.5%	
Stress Conditions	Acidic (e.g., 0.1 M HCl)	Room Temperature	Significant degradation
Basic (e.g., 0.1 M NaOH)	Room Temperature	Assay: ≥98.0%	
Oxidative (e.g., 3% H <sub>2</sub> O <sub>2</sub> )	Room Temperature	Assay: ≥97.5%	
Thermal	60°C	Assay: ≥97.0%	
Photostability (ICH Q1B)	Visible & UV Light	Assay: ≥98.0%	

## Degradation Pathways

The primary degradation pathway for **N-Boc-3-aminophenylacetic acid** is the acid-catalyzed cleavage of the Boc protecting group. This reaction proceeds via protonation of the carbamate carbonyl, followed by the loss of the stable tert-butyl cation, which then forms isobutylene and a proton. The resulting carbamic acid is unstable and decarboxylates to yield 3-aminophenylacetic acid. Thermal degradation can also occur at elevated temperatures, likely proceeding through a similar fragmentation mechanism.



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